

Oryzalin for Chromosome Doubling in Plant Species: Application Notes and Protocols

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Compound of Interest

Compound Name: Oryzalin

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These application notes provide a comprehensive overview and detailed protocols for utilizing **Oryzalin** as a potent antimitotic agent for inducing chromosome doubling (polyploidization) in a variety of plant species. **Oryzalin**, a dinitroaniline herbicide, offers a highly efficient and often less toxic alternative to the traditionally used colchicine. This document outlines the mechanism of action, summarizes effective concentrations and treatment durations for various plants, and provides step-by-step protocols for practical application.

Mechanism of Action

Oryzalin induces chromosome doubling by disrupting microtubule polymerization in plant cells. [1][2][3] Microtubules are essential components of the mitotic spindle, which is responsible for separating chromosomes during cell division (mitosis). **Oryzalin** binds specifically to plant tubulin, the protein subunit of microtubules, preventing their assembly.[1][4][5][6] This disruption of the mitotic spindle leads to a state where chromosomes replicate, but the cell fails to divide, resulting in a nucleus with double the original chromosome number (polyploidy).

Data Presentation: Oryzalin Application in Various Plant Species

The following tables summarize quantitative data from various studies on the application of **Oryzalin** for chromosome doubling in different plant species. These tables are intended to

serve as a guide for researchers to select appropriate starting concentrations and treatment durations for their specific plant of interest.

Table 1: In Vitro Application of **Oryzalin** for Chromosome Doubling

Plant Species	Explant Type	Oryzalin Concentration	Treatment Duration	Polyploidy Induction Rate (%)	Survival Rate (%)	Reference
Lilium sp.	In vitro scales	0.001% - 0.01%	4 hours	Higher than colchicine	Higher than colchicine	[4] [5]
Nerine sp.	In vitro explants	0.001%	4 hours	High	High	[5]
Rosa sp. 'Thérèse Bugnet'	Shoot tips	5 µM	14 days	40	Not specified	[7]
Rosa sp. 'Thérèse Bugnet'	Thin (1 mm) nodal sections	5 µM	1 day	66	Not specified	[7]
Rosa rugosa hybrid	2 mm nodal sections	2.5 µM	48 hours	44	Not specified	[8]
Rosa rugosa hybrid	2 mm nodal sections	5 µM	12 hours	35	Not specified	[8]
Populus (triploid clone)	5 mm nodal sections	5 mg/L (~14.4 µM)	72 hours	100	Significantly lower than control	[9]
Populus (triploid clone)	10 mm nodal sections	5 mg/L (~14.4 µM)	24 hours	100	Significantly lower than control	[9]
Lysimachia xiangxiensis	Stem segments	0.001%	4 days	100	Not specified	[10]

Watsonia lepida	Hypocotyl explants	120 µM	24 hours	33 (of survivors)	30	[11]
Colocasia esculenta 'Pontianak'	In vitro shoots	30 µM	1 day	High	Not specified	[12]
Melissa officinalis	Nodal segments	40 µM	24 hours	8	Not specified	[13]
Prunus lauroceras us 'Otto Luyken'	Shoots	150 µM	1-2 days	Up to 30	Over 85	[14]
Solanum species	Apical buds	28.8 µM	24 hours	High	Not specified	

Table 2: In Vivo / Seed Treatment with **Oryzalin** for Chromosome Doubling

| Plant Species | Application Method | **Oryzalin** Concentration | Treatment Duration | Polyploidy
Induction Rate (%) | Reference | | :--- | :--- | :--- | :--- | :--- | | Capsicum frutescens L. | Seed
immersion | 20 mg/L | 6 hours | 40 | [\[1\]](#) | | Capsicum frutescens L. | Seed immersion | 30 mg/L |
6 hours | 40 | [\[1\]](#) | | Cercis canadensis | Agar drop on seedlings | 150 µM | 9 days | 15.38 (of
survivors) | |

Experimental Protocols

The following are generalized protocols for chromosome doubling using **Oryzalin**. Researchers should optimize these protocols based on the specific plant species and explant type.

Protocol 1: In Vitro Chromosome Doubling of Plant Tissues

Materials:

- Sterile plant tissues (e.g., shoot tips, nodal sections, callus)

- **Oryzalin** stock solution (e.g., 1 mg/mL in DMSO)
- Sterile liquid or semi-solid plant tissue culture medium
- Sterile petri dishes, flasks, and other culture vessels
- Sterile water
- Laminar flow hood
- Incubator or growth chamber

Procedure:

- Prepare **Oryzalin** Treatment Medium:
 - Under sterile conditions in a laminar flow hood, add the required volume of **Oryzalin** stock solution to the sterile plant tissue culture medium to achieve the desired final concentration (refer to Table 1 for guidance).
 - Mix thoroughly. For solid or semi-solid medium, add **Oryzalin** before autoclaving or filter-sterilize and add to the cooled medium.
- Explant Treatment:
 - Place the sterile explants in the **Oryzalin**-containing medium.
 - Ensure complete contact of the explants with the medium.
 - Incubate the explants for the desired duration (refer to Table 1). The incubation conditions (temperature, light) should be optimal for the specific plant species.
- Washing and Recovery:
 - After the treatment period, remove the explants from the **Oryzalin** medium.
 - Wash the explants three times with sterile water or sterile liquid medium to remove any residual **Oryzalin**.

- Transfer the washed explants to fresh, **Oryzalin**-free recovery medium.
- Regeneration and Selection:
 - Culture the explants on the recovery medium to allow for regeneration of shoots and plants.
 - Subculture as needed.
 - Once plants have regenerated, they can be screened for polyploidy using methods such as flow cytometry, chromosome counting, or morphological analysis (e.g., stomata size and density).

Protocol 2: Seed Treatment for Chromosome Doubling

Materials:

- Seeds of the target plant species
- **Oryzalin** solution of the desired concentration (prepared by diluting a stock solution in sterile water)
- Beakers or flasks
- Shaker (optional)
- Germination medium (e.g., petri dishes with moist filter paper, soil)
- Growth chamber or greenhouse

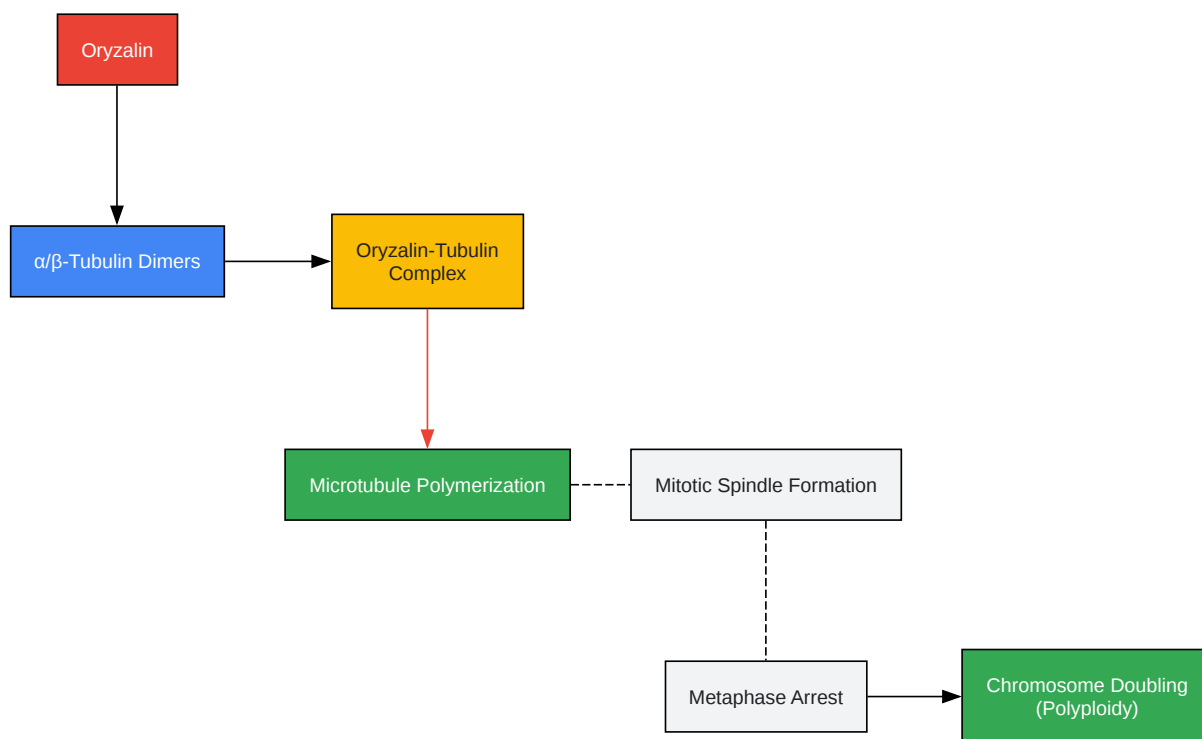
Procedure:

- Seed Soaking:
 - Place the seeds in the **Oryzalin** solution in a beaker or flask.
 - Ensure all seeds are submerged.

- Incubate the seeds for the predetermined duration (refer to Table 2), occasionally agitating the solution to ensure uniform treatment. This can be done on a shaker at a low speed.
- Washing:
 - After the soaking period, decant the **Oryzalin** solution.
 - Thoroughly rinse the seeds with sterile water three to five times.
- Germination:
 - Sow the treated and washed seeds on a suitable germination medium.
 - Provide optimal conditions for germination (temperature, light, humidity).
- Screening and Selection:
 - As the seedlings grow, monitor for any morphological changes that might indicate polyploidy (e.g., thicker stems, larger and darker green leaves).
 - Confirm polyploidy in suspected individuals using reliable methods like flow cytometry or chromosome counting.

Visualizations

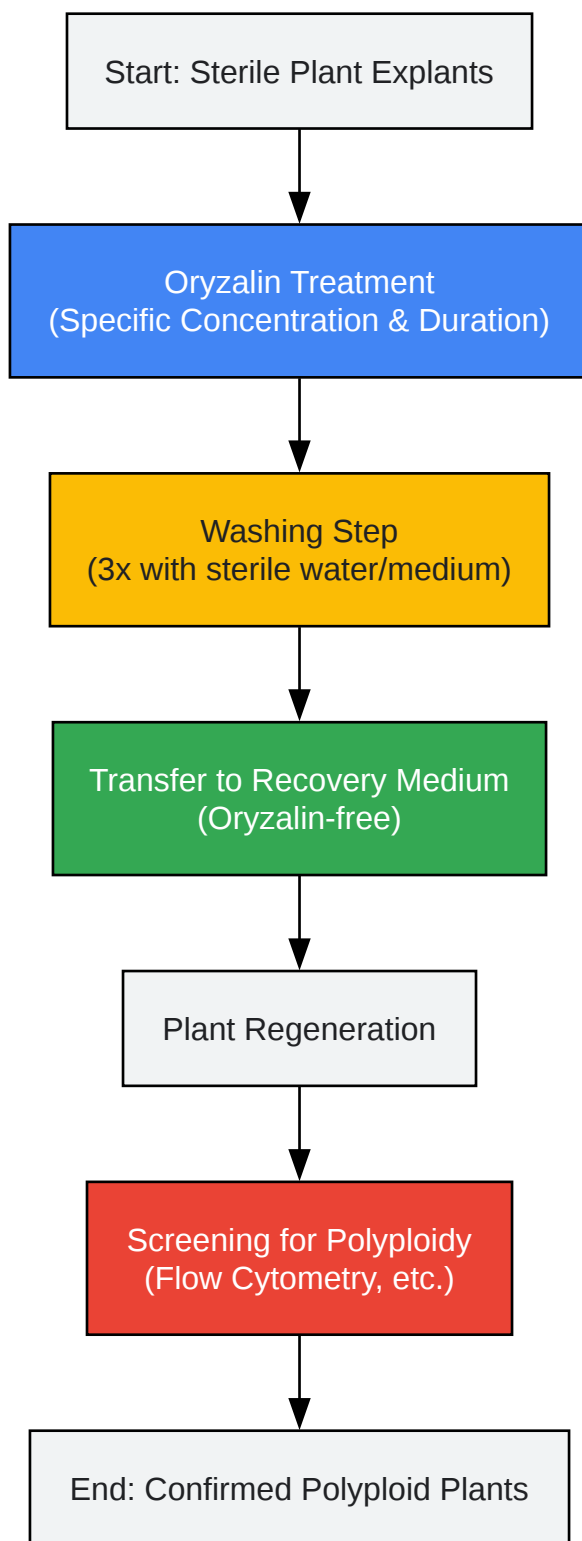
Diagram 1: Signaling Pathway of **Oryzalin**-Induced Chromosome Doubling



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Caption: Mechanism of **Oryzalin** action leading to chromosome doubling in plants.

Diagram 2: Experimental Workflow for In Vitro Chromosome Doubling



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Caption: A generalized workflow for in vitro plant polyploidization using **Oryzalin**.

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